

troubleshooting C 87 solubility issues in DMSO

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Compound of Interest

Compound Name: C 87

Cat. No.: B1683194

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Technical Support Center: C 87

Welcome to the technical support center for **C 87**, a potent small-molecule inhibitor of Tumor Necrosis Factor-alpha (TNF α). This resource is designed for researchers, scientists, and drug development professionals to provide guidance on the proper handling and use of **C 87**, with a specific focus on addressing solubility challenges in Dimethyl Sulfoxide (DMSO).

Frequently Asked Questions (FAQs)

Q1: What is **C 87** and what is its mechanism of action?

A1: **C 87** is a novel, highly specific small-molecule inhibitor of TNF α .^{[1][2][3]} It functions by directly binding to TNF α , which in turn potently inhibits TNF α -induced cytotoxicity and effectively blocks downstream signaling activities.^{[1][2][3]} **C 87** has been shown to prevent the activation of caspase-3 and caspase-8, reduce the activity of c-Jun N-terminal kinase (JNK), and inhibit the degradation of I κ B α in cells treated with TNF α .^[2]

Q2: What is the solubility of **C 87** in DMSO?

A2: The solubility of **C 87** in DMSO has been reported by various suppliers, with values typically ranging from 5.05 mg/mL to 9.33 mg/mL.^{[1][2]} It is important to note that achieving the maximum solubility may require specific handling procedures, such as the use of sonication.^[2]

Q3: Are there any specific recommendations for the DMSO used to dissolve **C 87**?

A3: Yes, it is highly recommended to use a fresh, anhydrous, or newly opened bottle of DMSO. [2] DMSO is hygroscopic, meaning it readily absorbs moisture from the air. The presence of water in DMSO can significantly decrease the solubility of **C 87**. [2]

Q4: How should I prepare a stock solution of **C 87** in DMSO?

A4: A detailed protocol for preparing a stock solution is provided in the "Experimental Protocols" section below. Generally, you will add the appropriate volume of high-purity DMSO to your vial of **C 87** powder to achieve the desired concentration. Gentle warming and vortexing or sonication may be necessary to fully dissolve the compound.

Q5: What are the recommended storage conditions for **C 87** as a powder and in a DMSO stock solution?

A5:

- Powder: Store at -20°C for up to 3 years or at 4°C for up to 2 years. [2]
- In DMSO Solution: For long-term storage, it is recommended to store aliquots at -80°C for up to 2 years or at -20°C for up to 1 year. [2] Avoid repeated freeze-thaw cycles to maintain the integrity of the compound.

Troubleshooting Guide: **C 87** Solubility Issues in DMSO

This guide addresses common problems encountered when dissolving **C 87** in DMSO.

Issue	Potential Cause	Troubleshooting Steps
C 87 powder is not fully dissolving in DMSO.	1. Insufficient solvent volume. 2. Inadequate mixing. 3. DMSO has absorbed moisture. 4. Compound has precipitated out of solution.	1. Ensure you are using the correct volume of DMSO based on the desired concentration and the solubility data. 2. Gently warm the solution (e.g., in a 37°C water bath for a few minutes) and vortex or sonicate the vial until the solid is completely dissolved. ^[2] 3. Use a fresh, unopened bottle of anhydrous DMSO. ^[2] 4. If precipitation occurs upon cooling, gently warm and vortex the solution again before use.
Precipitation is observed when diluting the DMSO stock solution in aqueous media.	1. The final concentration of C 87 in the aqueous solution is above its solubility limit in that medium. 2. The final concentration of DMSO is too low to maintain solubility.	1. Perform serial dilutions of the DMSO stock in your aqueous buffer. Avoid adding a large volume of the concentrated DMSO stock directly into the aqueous solution. 2. Ensure the final DMSO concentration in your experimental setup is sufficient to keep C 87 in solution, while also being mindful of the tolerance of your cells or assay to DMSO. A final DMSO concentration of 0.1% to 0.5% is generally well-tolerated by most cell lines. ^[4]

Inconsistent experimental results.	1. Incomplete dissolution of C 87. 2. Degradation of C 87 in the stock solution due to improper storage.	1. Visually inspect your stock solution before each use to ensure there is no precipitate. If present, follow the steps for redissolving. 2. Aliquot your stock solution upon preparation to minimize freeze-thaw cycles. Store aliquots at the recommended temperature (-80°C or -20°C).[2]
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Quantitative Data Summary

Parameter	Value	Reference
Molecular Weight	502.93 g/mol	[2]
Chemical Formula	C ₂₄ H ₁₅ ClN ₆ O ₃ S	[2]
CAS Number	332420-90-3	[1][2]
IC ₅₀ (TNFα-induced cytotoxicity)	8.73 μM	[2][3]
Solubility in DMSO	5.05 - 9.33 mg/mL	[1][2]

Stock Solution Preparation Table (Example using MedChemExpress data)

Desired Stock Concentration	Mass of C 87	Volume of DMSO to Add
1 mM	1 mg	1.9883 mL
5 mM	1 mg	0.3977 mL
10 mM	1 mg	0.1988 mL
1 mM	5 mg	9.9417 mL
5 mM	5 mg	1.9883 mL
10 mM	5 mg	0.9942 mL
1 mM	10 mg	19.8835 mL
5 mM	10 mg	3.9767 mL
10 mM	10 mg	1.9883 mL

Table adapted from MedChemExpress product information.[\[2\]](#)

Experimental Protocols

Protocol for Preparing a 10 mM Stock Solution of **C 87** in DMSO

Materials:

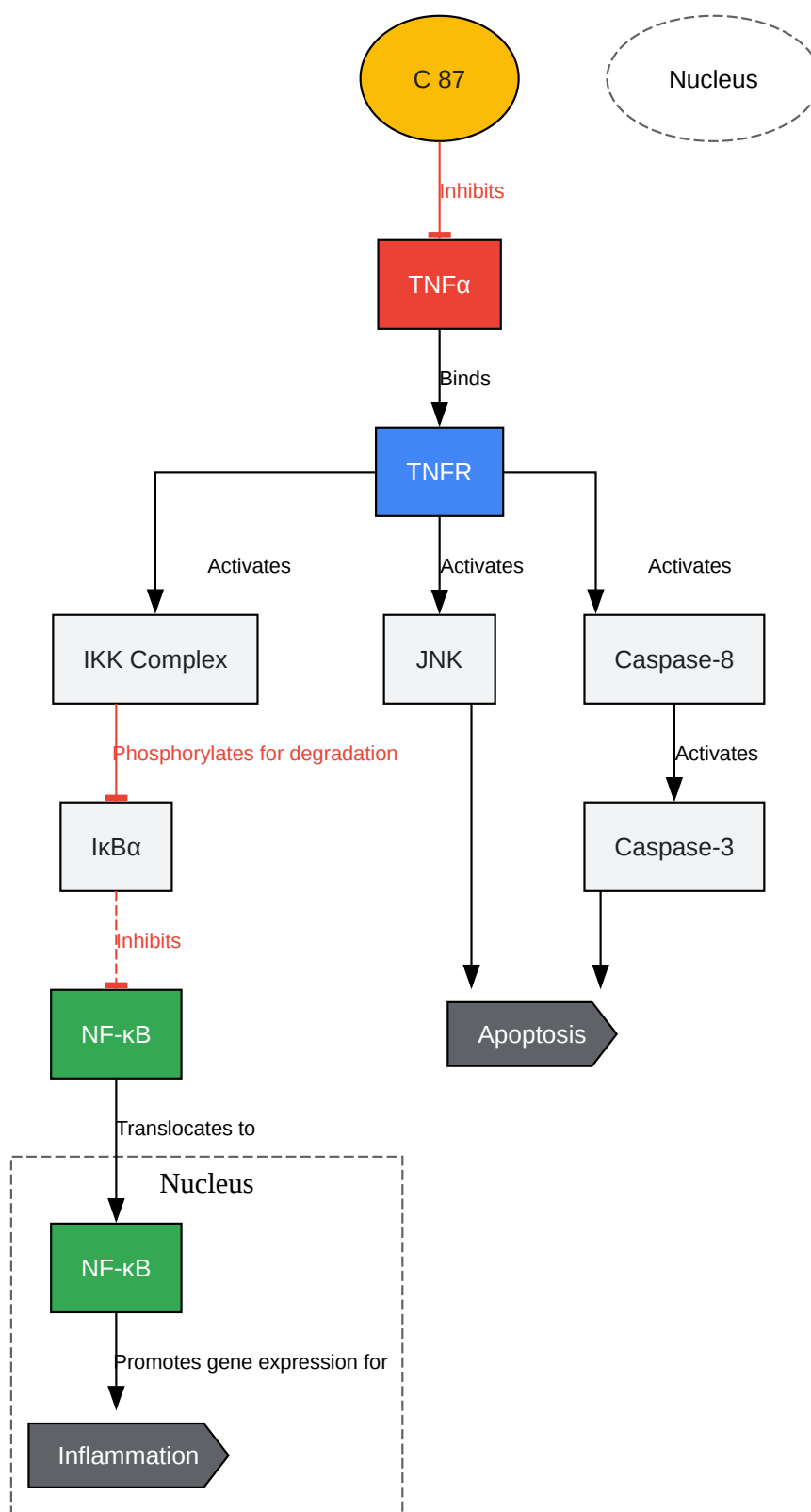
- **C 87** powder
- Anhydrous, high-purity DMSO (from a newly opened bottle)
- Sterile microcentrifuge tubes
- Pipettors and sterile tips
- Vortex mixer
- Water bath sonicator

Procedure:

- Pre-warm the DMSO: If the DMSO is stored at a low temperature, allow it to come to room temperature.
- Weigh the **C 87**: Accurately weigh the desired amount of **C 87** powder in a sterile microcentrifuge tube. For example, to prepare 1 mL of a 10 mM stock solution, you would need 5.03 mg of **C 87** (based on a molecular weight of 502.93 g/mol).
- Add DMSO: Carefully add the calculated volume of anhydrous DMSO to the microcentrifuge tube containing the **C 87** powder.
- Dissolve the Compound:
 - Vortex the tube for 1-2 minutes.
 - If the compound is not fully dissolved, place the tube in a water bath sonicator for 5-10 minutes.^[2]
 - Visually inspect the solution to ensure no solid particles remain. The solution should be clear.
- Storage:
 - Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes. This will prevent contamination and minimize freeze-thaw cycles.
 - Store the aliquots at -80°C for long-term storage (up to 2 years) or -20°C for shorter-term storage (up to 1 year).^[2]

Visualizations

Signaling Pathway of TNF α Inhibition by **C 87**



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Caption: **C 87** inhibits TNF α , blocking downstream signaling pathways leading to inflammation and apoptosis.

Experimental Workflow for Preparing and Using **C 87** Solution



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Caption: A logical workflow for the preparation and use of **C 87** in experimental settings.

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